

Acetylenedicarboxylic Acid Monopotassium Salt: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Acetylenedicarboxylic acid monopotassium salt

Cat. No.: B145645

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **acetylenedicarboxylic acid monopotassium salt** (CAS No. 928-04-1). The following sections detail the hazardous properties of this compound and provide clear protocols and precautions to ensure its safe use in a laboratory setting.

Chemical Identification and Physical Properties

Acetylenedicarboxylic acid monopotassium salt, also known as monopotassium acetylenedicarboxylate, is a white to almost white powder or crystalline solid.^{[1][2]} It is slightly soluble in water at 20°C.^{[1][3]}

Property	Value	Reference
Molecular Formula	C4HKO4	[1] [4]
Molar Mass	152.15 g/mol	[1] [4]
Melting Point	133 °C	[1] [3]
Appearance	White to Almost white powder to crystal	[1] [3]
Water Solubility	Slightly soluble (20 °C)	[1] [3]
Stability	Stable under recommended storage conditions.	[1] [3]
Incompatibilities	Bases, reducing agents, oxidizing agents.	[1] [3]
Storage Condition	-20°C	[1] [3]

Hazard Identification and Toxicological Data

This compound is classified as highly toxic and poses significant health risks upon exposure.[\[1\]](#) [\[2\]](#) It is toxic by inhalation and if swallowed, and very toxic in contact with skin.[\[1\]](#) It is also irritating to the eyes, respiratory system, and skin.[\[1\]](#)

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity, Oral (Category 3)	GHS06	Danger	H301: Toxic if swallowed.[5]
Acute Toxicity, Dermal (Category 1)	GHS06	Danger	H310: Fatal in contact with skin.[6]
Acute Toxicity, Inhalation (Category 3)	GHS06	Danger	H331: Toxic if inhaled.[6]
Skin Corrosion/Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation.[5][6]
Serious Eye Damage/Eye Irritation (Category 2A)	GHS07	Warning	H319: Causes serious eye irritation.[5][6]
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	GHS07	Warning	H335: May cause respiratory irritation.[5][6]

Toxicological Data:

Route of Exposure	Species	Value	Reference
Oral LD50	Mouse	63 mg/kg	[1]
Intraperitoneal LD50	Mouse	32 mg/kg	[1]

Experimental Protocols

While specific, detailed experimental protocols for **acetylenedicarboxylic acid monopotassium salt** are not readily available in the public domain, this section provides a

generalized methodology for acute oral toxicity testing (LD50 determination) based on established guidelines.

Generalized Protocol for Acute Oral LD50 Determination in Rodents (Up-and-Down Procedure - UDP)

This protocol is a guideline and should be adapted and approved by the relevant institutional animal care and use committee (IACUC).

Objective: To determine the median lethal dose (LD50) of a substance after a single oral administration.

Materials:

- Test substance: **Acetylenedicarboxylic acid monopotassium salt**
- Vehicle for administration (e.g., distilled water, saline)
- Experimental animals (e.g., young adult female rats or mice from a single strain)
- Oral gavage needles
- Syringes
- Animal balance
- Cages with appropriate bedding, food, and water

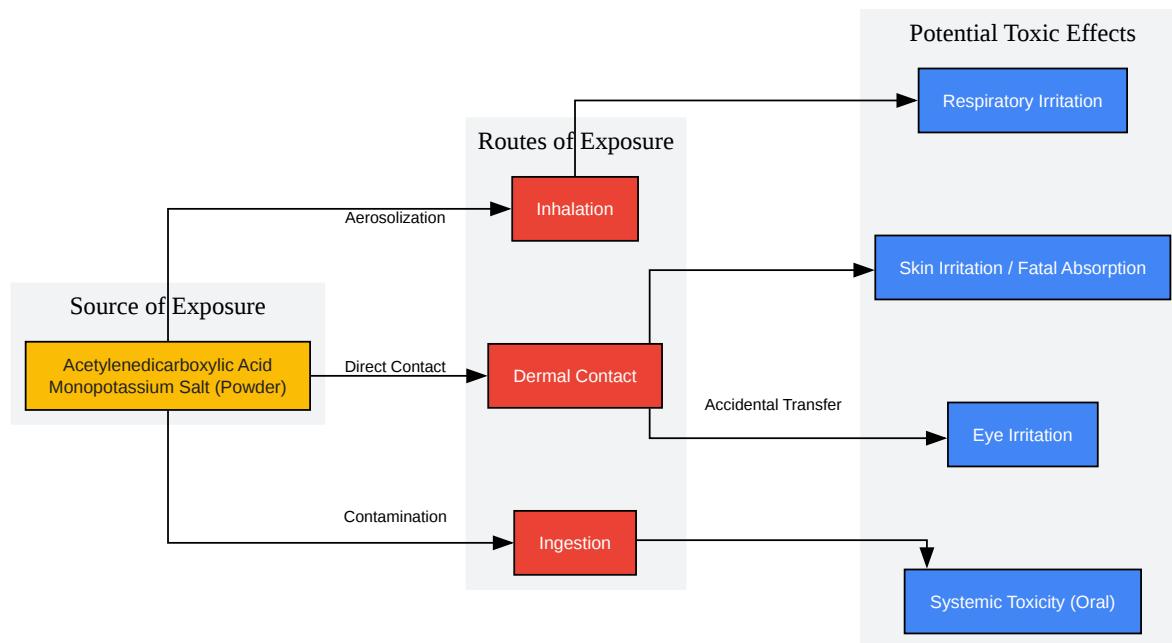
Methodology:

- Animal Acclimatization: Animals are acclimated to the laboratory conditions for at least 5 days before the study begins. They are housed in a temperature- and light-controlled environment with ad libitum access to food and water.
- Dose Preparation: The test substance is prepared in the vehicle to the desired concentrations. The concentration should be calculated based on the body weight of the animals.

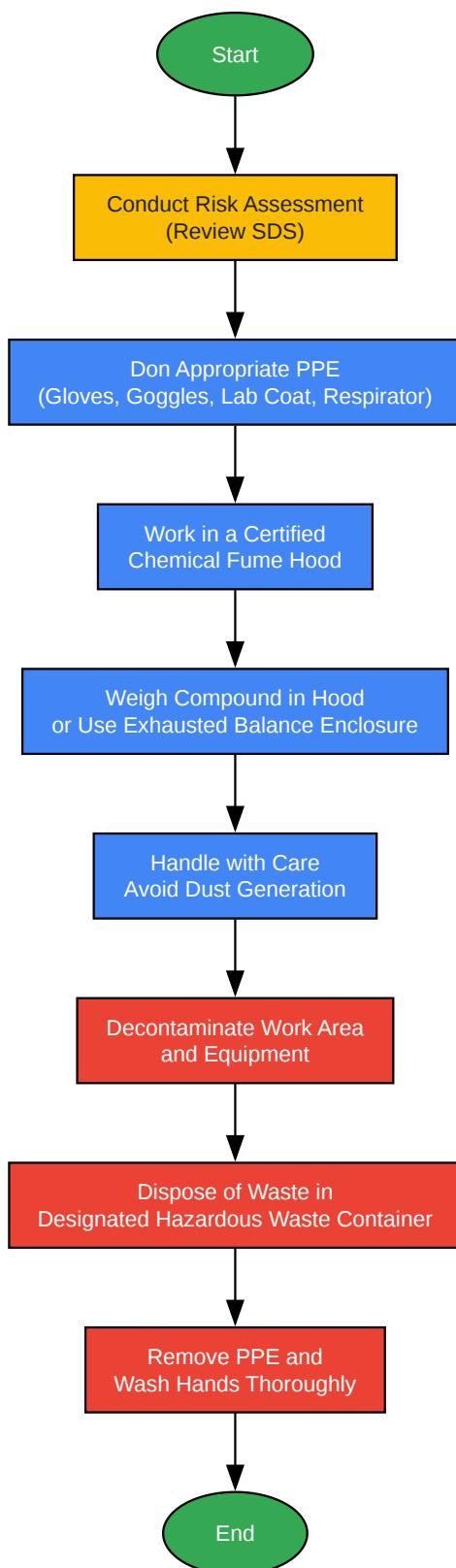
- Dosing Procedure:
 - A single animal is dosed at the starting dose level. The starting dose is selected based on available information about the substance's toxicity.
 - The animal is observed for signs of toxicity and mortality for up to 48 hours.
 - If the animal survives, the next animal is dosed at a higher dose level (e.g., by a factor of 3.2).
 - If the animal dies, the next animal is dosed at a lower dose level.
- Observation: Animals are observed for mortality and clinical signs of toxicity at regular intervals (e.g., 30 minutes, 1, 2, 4, and 6 hours after dosing, and then daily for 14 days). Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern.
- Data Analysis: The LD50 is calculated using a statistical program such as AOT425StatPgm, which is based on the maximum likelihood method.

Visualizations

The following diagrams illustrate key logical relationships and workflows for the safe handling of **acetylenedicarboxylic acid monopotassium salt**.

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Caption: Potential routes of exposure and corresponding toxic effects.



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Caption: Safe handling workflow for toxic powders.

Safety and Handling Precautions

Engineering Controls:

- Work in a well-ventilated area, preferably in a certified chemical fume hood.[6]
- Use an exhausted balance enclosure when weighing the powder if the balance cannot be placed inside a fume hood.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[1][5]
- Skin Protection: Wear suitable protective clothing and chemical-resistant gloves (e.g., nitrile rubber).[1][5]
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a P100 (or N100) filter.[5]

Handling:

- Avoid contact with skin, eyes, and clothing.[6]
- Avoid breathing dust.[7]
- Do not eat, drink, or smoke when using this product.[6]
- Wash hands thoroughly after handling.[6]

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[6][7]
- Store locked up.[6]
- Recommended storage temperature is -20°C.[1][3]

First Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting.[6][8]
- If on Skin: Take off immediately all contaminated clothing. Gently wash with plenty of soap and water. Seek immediate medical attention.[6]
- If Inhaled: Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[6]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a physician.[6]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Avoid breathing dust. Use personal protective equipment as described in Section 5.[7]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.[7]
- Methods for Cleaning Up: Sweep up and shovel. Do not create dust. Place in a suitable, closed container for disposal.[8]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Specific Hazards: Thermal decomposition can release toxic fumes of potassium oxide.[1]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [8]

Disposal Considerations

Dispose of this hazardous material in accordance with all applicable federal, state, and local environmental regulations.[7] Do not dispose of with normal household waste.

This guide is intended to provide essential safety information to trained professionals. Always refer to the most current Safety Data Sheet (SDS) for this product before use and adhere to all institutional safety protocols.

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